

TINUVIN-1130: Application Notes and Protocols for Solvent-Borne Systems

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: TINUVIN-1130

CAS No.: 84268-33-7

Cat. No.: B1220908

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

TINUVIN-1130 is a liquid ultraviolet (UV) light absorber belonging to the hydroxyphenyl-benzotriazole class, specifically designed for the protection of industrial coatings.^{[1][2][3][4][5][6][7]} Its primary function is to safeguard light-sensitive substrates, such as wood and plastics, from degradation by absorbing harmful UV radiation in both the UV-A and UV-B regions.^{[1][2]} This document provides detailed application notes and protocols for the effective dissolution and incorporation of **TINUVIN-1130** into solvent-borne systems.

Physicochemical Properties

TINUVIN-1130 is a yellow to light amber viscous liquid.^{[4][6][8]} It offers high temperature and extraction resistance, making it particularly suitable for demanding applications in industrial and automotive coatings.^{[2][3][4][5][7]}

Solubility and Miscibility in Organic Solvents

TINUVIN-1130 exhibits excellent miscibility with a wide range of common organic solvents, facilitating its incorporation into various solvent-borne formulations.^{[2][4][5][6]} It is, however, not miscible with water.^{[2][4][6]}

Table 1: Miscibility of **TINUVIN-1130** in Various Solvents at 20°C

| Solvent | Miscibility (g/100g solution) |
|--|-----------------------------------|
| Butylcarbitol | > 50 ^{[2][4]} |
| Butanol | > 50 ^{[2][4]} |
| Butyl Acetate | > 50 ^{[2][4]} |
| Ethyl Glycol | > 50 ^{[2][4]} |
| 1-Methoxy-2-propanol Acetate | > 50 ^{[2][4]} |
| Methyl Ethyl Ketone | > 50 ^{[2][4]} |
| Xylene | > 50 ^{[2][4]} |
| Hexanediol Diacrylate (HDDA) | > 50 ^[2] |
| Trimethylolpropane Triacrylate (TMPTA) | > 50 ^[2] |
| Water | Not Miscible ^{[2][4][6]} |

Experimental Protocols

General Protocol for Dissolving TINUVIN-1130 in a Solvent-Borne System

This protocol outlines the standard procedure for incorporating **TINUVIN-1130** into a solvent-based coating formulation.

Materials:

- **TINUVIN-1130**
- Selected organic solvent (refer to Table 1)

- Solvent-borne resin/binder system
- Mixing vessel
- Mechanical stirrer (e.g., overhead stirrer with propeller blade)
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- **Solvent Selection:** Choose a solvent that is compatible with both **TINUVIN-1130** and the specific resin system being used. The solvents listed in Table 1 are excellent starting points.
- **Initial Mixing:** In a clean mixing vessel, add the desired amount of the selected organic solvent.
- **Addition of TINUVIN-1130:** While stirring the solvent at a moderate speed, slowly add the required amount of **TINUVIN-1130** to the vortex of the mixing solvent.
- **Dissolution:** Continue stirring the mixture until the **TINUVIN-1130** is completely dissolved and the solution appears clear and homogeneous. As **TINUVIN-1130** is a liquid, this process is typically rapid.
- **Incorporation into Resin System:** The resulting solution of **TINUVIN-1130** and solvent can then be added to the main batch of the solvent-borne coating formulation at an appropriate stage of the manufacturing process, usually during the let-down stage with other additives.
- **Final Mixing:** Thoroughly mix the final formulation to ensure uniform distribution of all components.

Recommended Concentrations

The optimal concentration of **TINUVIN-1130** depends on the substrate, the performance requirements of the coating, and the presence of other light stabilizers.[2][8] Laboratory trials are recommended to determine the ideal concentration for a specific application.[2][5]

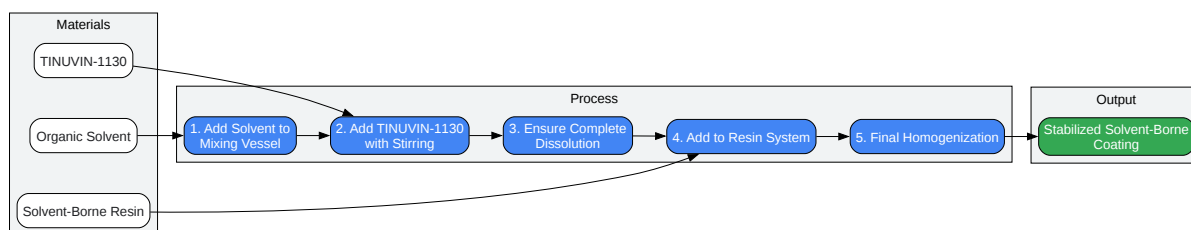
- **General Recommendation:** 1.0 - 3.0% by weight, based on binder solids.[2][4]

For enhanced performance, **TINUVIN-1130** is often used in combination with a hindered amine light stabilizer (HALS).[2][5][8]

- Synergistic Combination:
 - 1.0 - 3.0% **TINUVIN-1130**
 - 0.5 - 2.0% HALS (e.g., TINUVIN-123, TINUVIN-292)[2][4]

Visualization of the Dissolution Workflow

The following diagram illustrates the general workflow for dissolving **TINUVIN-1130** for use in a solvent-borne system.



[Click to download full resolution via product page](#)

Caption: Workflow for Incorporating **TINUVIN-1130** into Solvent-Borne Systems.

Safety and Handling

Always handle **TINUVIN-1130** in accordance with good industrial practice.[5] For detailed information, consult the Safety Data Sheet (SDS) provided by the manufacturer.[2][5] Ensure adequate ventilation and wear appropriate personal protective equipment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. specialchem.com \[specialchem.com\]](https://specialchem.com)
- [2. dispersions-resins-products.basf.us \[dispersions-resins-products.basf.us\]](https://dispersions-resins-products.basf.us)
- [3. ulprospector.com \[ulprospector.com\]](https://ulprospector.com)
- [4. mychem.ir \[mychem.ir\]](https://mychem.ir)
- [5. kianresin.com \[kianresin.com\]](https://kianresin.com)
- [6. hunan-chem.com \[hunan-chem.com\]](https://hunan-chem.com)
- [7. products.basf.com \[products.basf.com\]](https://products.basf.com)
- [8. unisunchem.com \[unisunchem.com\]](https://unisunchem.com)
- To cite this document: BenchChem. [TINUVIN-1130: Application Notes and Protocols for Solvent-Borne Systems]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1220908/docs#tinuvin-1130-application-notes-and-protocols-for-solvent-borne-systems\]](https://www.benchchem.com/product/b1220908/docs#tinuvin-1130-application-notes-and-protocols-for-solvent-borne-systems)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)